

# 5-Cyano-2-picoline: A Technical Guide to Hazards and Toxicity

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## Compound of Interest

Compound Name: 5-Cyano-2-picoline

Cat. No.: B057721

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## Introduction

**5-Cyano-2-picoline**, also known by its synonyms 6-methylpyridine-3-carbonitrile and 2-methyl-5-cyanopyridine, is a substituted pyridine derivative with the CAS Number 3222-48-8.<sup>[1][2][3]</sup> It serves as a versatile intermediate in the synthesis of various biologically active molecules, particularly in the pharmaceutical and agrochemical industries.<sup>[1]</sup> Its pyridine ring and cyano group impart a reactivity that is valuable for developing novel anti-inflammatory agents, antimicrobials, herbicides, and pesticides.<sup>[1]</sup> Given its role in research and development, a thorough understanding of its hazard profile and toxicological properties is essential for safe handling and risk assessment.

This technical guide provides a consolidated overview of the known hazards and toxicity of **5-Cyano-2-picoline**, based on available safety data. It is intended to inform researchers and professionals working with this compound about its potential risks and to provide a framework for its safe use in a laboratory and drug development context.

## Hazard Identification and Classification

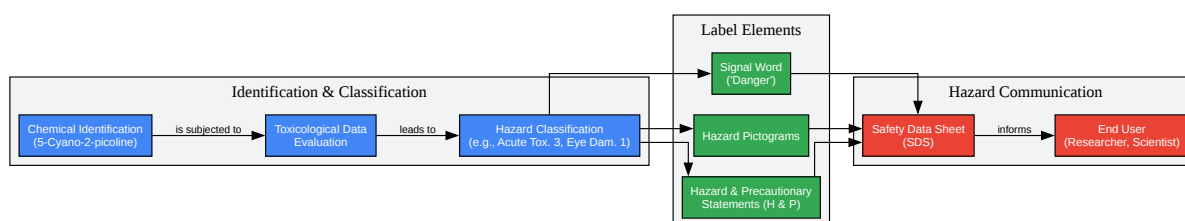
The primary source of hazard information for **5-Cyano-2-picoline** comes from the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The compound is classified as acutely toxic if swallowed and poses a risk of serious eye damage. Some suppliers also note that the compound is corrosive.<sup>[1]</sup>

The GHS classification details are summarized in the table below.

Table 1: GHS Hazard Classification for 5-Cyano-2-picoline	
GHS Pictograms	
Signal Word	Danger
Hazard Statements	H301: Toxic if swallowed H318: Causes serious eye damage
Precautionary Statements	Prevention: P280: Wear protective gloves/protective clothing/eye protection/face protection. Response: P301 + P310 + P330: IF SWALLOWED: Immediately call a POISON CENTER/doctor. Rinse mouth. P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor.

Source: GHS data for 6-Methylpyridine-3-carbonitrile from various chemical suppliers.

The following diagram illustrates the standard workflow for communicating chemical hazards under the GHS framework.



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GHS Hazard Communication Workflow.

## Toxicological Data

Comprehensive toxicological data for **5-Cyano-2-picoline** is not readily available in published literature. Quantitative measures such as LD50 (median lethal dose) and LC50 (median lethal concentration) have not been specifically reported for this compound.

However, the GHS classification "Acute Toxicity 3 (Oral)" implies an estimated LD50 value in the range of 50 to 300 mg/kg body weight for oral exposure. This is based on the criteria established by GHS for classifying acute toxicity.

Nitrile compounds, in general, can exhibit toxicity due to the potential release of cyanide ions in vivo, which can inhibit cellular respiration. Nitrile poisoning often presents symptoms similar to those of hydrogen cyanide poisoning.<sup>[4]</sup>

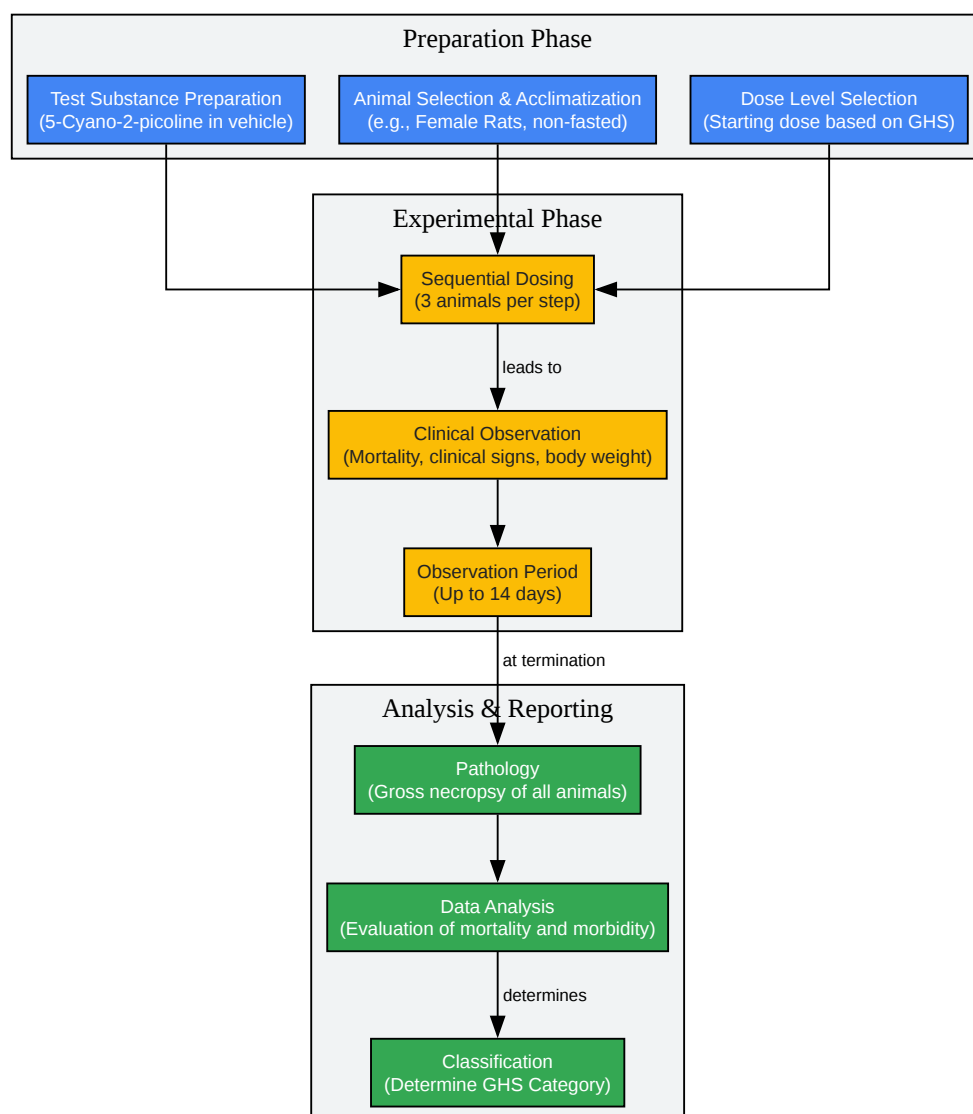
Table 2: Summary of Acute Toxicity Data

Exposure Route	Endpoint
Oral	LD50
Dermal	LD50
Inhalation	LC50

## Experimental Protocols

Due to the absence of specific published toxicity studies for **5-Cyano-2-picoline**, detailed experimental protocols from cited experiments cannot be provided. However, a standard methodology for determining acute oral toxicity, such as the OECD Test Guideline 423 (Acute Oral Toxicity - Acute Toxic Class Method), would be the standard approach.

The following diagram outlines the typical workflow for such a study.



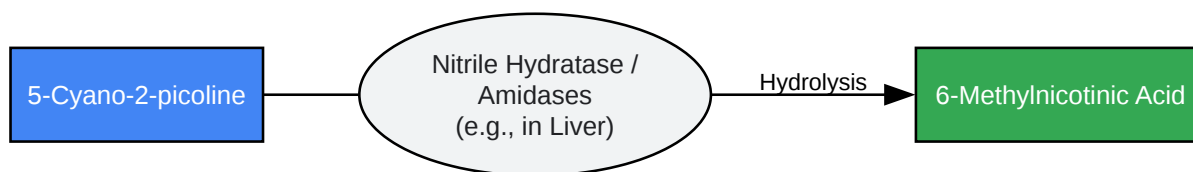
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Generalized Workflow for Acute Oral Toxicity (OECD 423).

## Potential Metabolism and Mechanism of Toxicity

Specific studies on the metabolism and toxicokinetics of **5-Cyano-2-picoline** are not available. However, organic nitriles can be metabolized in the body. A plausible metabolic pathway involves the enzymatic hydrolysis of the cyano group to a carboxylic acid. This transformation would convert **5-Cyano-2-picoline** into 6-methylnicotinic acid. This process would generally be considered a detoxification pathway, as the resulting carboxylic acid is typically less toxic than the parent nitrile.

The acute toxicity associated with this compound, particularly its classification as "Toxic if swallowed," likely stems from the properties of the intact molecule or the potential, albeit slower, metabolic release of cyanide.



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Hypothesized Metabolic Pathway of **5-Cyano-2-picoline**.

## Summary and Conclusion

**5-Cyano-2-picoline** is a chemical intermediate that must be handled with significant caution. The available data firmly classifies it as toxic if swallowed and capable of causing serious eye damage. While comprehensive toxicological studies, including quantitative LD50 values and investigations into chronic effects, are not publicly available, the GHS classification necessitates stringent safety protocols. Researchers and drug development professionals must use appropriate personal protective equipment, including gloves, safety goggles, and face protection, and work in well-ventilated areas or under a chemical fume hood. In case of ingestion or eye contact, immediate medical attention is critical. The potential for nitrile-related toxicity underscores the need for careful handling to prevent any route of exposure.

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